

A Technical Guide to Procuring and Utilizing Fludioxonil-13C3 Analytical Standard

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Compound of Interest

Compound Name: *Fludioxonil-13C3*

Cat. No.: *B1499940*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive information on sourcing **Fludioxonil-13C3** analytical standard, detailed experimental protocols for its application, and a visual representation of its fungicidal mechanism of action. This resource is intended to support researchers in the fields of agrochemistry, environmental science, and drug development in their analytical and mechanistic studies.

Sourcing Fludioxonil-13C3 Analytical Standard

The procurement of high-purity, isotopically labeled analytical standards is critical for accurate quantification and metabolic studies. **Fludioxonil-13C3** serves as an internal standard in analytical methods to compensate for matrix effects and variations in instrument response. Below is a summary of potential suppliers for **Fludioxonil-13C3**. It is recommended to contact the suppliers directly to confirm current availability, pricing, and to request a certificate of analysis.

Supplier	Product Name/Number	Available Quantities	Purity
LGC Standards	Fludioxonil-13C3 / TRC-F427002	1 mg, 10 mg	>95% (HPLC)[1]
MedChemExpress	Fludioxonil-13C3 / HY-112023S	Inquire for details	Inquire for details[2]
Santa Cruz Biotechnology	Fludioxonil-13C3 / sc-479493	Inquire for details	For Research Use Only[3]
Clearsynth	Fludioxonil 13C3 / CS-T-102654	Inquire for details	Accompanied by Certificate of Analysis

Experimental Protocols: Quantification of Fludioxonil in Complex Matrices

The following protocols are detailed methodologies for the extraction and quantification of fludioxonil from various sample matrices. The use of **Fludioxonil-13C3** as an internal standard is highly recommended to ensure analytical accuracy.

QuEChERS Method for Fruits and Vegetables

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices. [4][5]

Extraction:

- Homogenize a representative 10-15 g sample of the fruit or vegetable.
- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Spike the sample with an appropriate amount of **Fludioxonil-13C3** internal standard solution.

- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifuge at ≥3000 rcf for 5 minutes.

Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer an aliquot (e.g., 6 mL) of the acetonitrile supernatant to a 15 mL d-SPE tube containing primary secondary amine (PSA) sorbent and MgSO₄.
- Shake for 30 seconds.
- Centrifuge at ≥3000 rcf for 5 minutes.
- The resulting supernatant is ready for analysis by LC-MS/MS or GC-MS.

LC-MS/MS Analysis of Fludioxonil

This method is suitable for the sensitive and selective quantification of fludioxonil in complex sample extracts, such as those obtained from the QuEChERS protocol.

Instrumentation:

- Liquid Chromatograph coupled to a Tandem Mass Spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.

Chromatographic Conditions (Example):

- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL.

Mass Spectrometry Conditions (Example):

- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Fludioxonil: Monitor appropriate precursor and product ion transitions (e.g., m/z 247 \rightarrow 126).[6]
 - **Fludioxonil-13C3**: Monitor the corresponding mass-shifted transitions.
- Instrument Parameters: Optimize parameters such as capillary voltage, source temperature, and collision energy for maximum sensitivity.

Mechanism of Action: Fludioxonil's Impact on Fungal Signaling

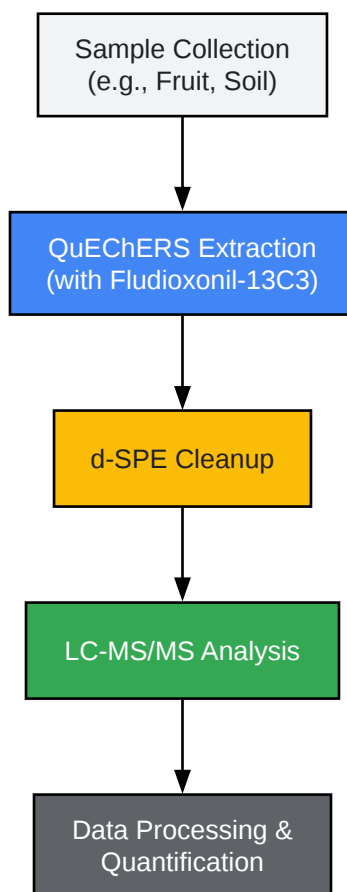
Fludioxonil exerts its fungicidal effect by interfering with the High Osmolarity Glycerol (HOG) signaling pathway in fungi.[7][8][9] This pathway is crucial for fungal adaptation to osmotic stress. Fludioxonil is believed to hyperactivate the HOG pathway, leading to an uncontrolled accumulation of glycerol, which ultimately causes cell swelling and lysis.[9]

The following diagrams illustrate the proposed mechanism of action and a general experimental workflow for its analysis.



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Caption: Proposed signaling pathway of Fludioxonil's fungicidal action.



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Caption: General workflow for the analysis of Fludioxonil residues.

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